

physical and chemical properties of anhydrous ferrous bromide

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Compound of Interest

Compound Name: *Iron(II) bromide*

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Anhydrous Ferrous Bromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Anhydrous ferrous bromide (FeBr_2), a versatile inorganic compound, has garnered significant attention in various scientific and industrial domains. Its utility as a catalyst in organic synthesis, a precursor for novel materials, and its potential applications in pharmaceutical research underscore the importance of a thorough understanding of its physicochemical properties. This technical guide provides an in-depth exploration of anhydrous ferrous bromide, encompassing its physical and chemical characteristics, detailed experimental protocols for its synthesis and analysis, and an overview of its applications, with a particular focus on its relevance to drug development. The information is presented to cater to the needs of researchers, scientists, and professionals in the field of drug development, with a strong emphasis on structured data presentation and procedural clarity.

Physical Properties

Anhydrous ferrous bromide is a yellow to brownish-colored paramagnetic solid.^[1] It is highly hygroscopic and will readily absorb moisture from the atmosphere.^[2] Due to its sensitivity to air

and moisture, it requires handling and storage under inert conditions.[3] Key physical properties are summarized in Table 1 for easy reference.

Property	Value	References
Molecular Formula	FeBr ₂	
Molecular Weight	215.65 g/mol	
Appearance	Yellow to dark brown lumps or powder	[4]
Melting Point	684 °C	
Boiling Point	934 °C	
Density	4.63 g/mL at 25 °C	
Solubility		
Water	Soluble	
Ethanol	Very soluble	
Tetrahydrofuran (THF)	Soluble	
Methanol	Soluble	
Crystal Structure	Cadmium iodide (CdI ₂) type, rhombohedral	[1]

Chemical Properties

Anhydrous ferrous bromide exhibits a range of chemical behaviors, primarily characterized by its Lewis acidity and its role as a source of ferrous ions.

Reactivity

- **Hygroscopicity and Air Sensitivity:** Anhydrous FeBr₂ is highly susceptible to moisture and air. In the presence of moisture, it forms hydrates, and exposure to air can lead to oxidation of the ferrous (Fe²⁺) ion to the ferric (Fe³⁺) state.[5] Therefore, stringent anhydrous and anaerobic handling techniques are imperative.

- **Lewis Acidity:** The iron(II) center in ferrous bromide acts as a Lewis acid, accepting electron pairs from Lewis bases. This property is the foundation of its catalytic activity in a variety of organic transformations.[6]
- **Reactions with Halogens:** Ferrous bromide reacts with bromine to form the mixed-valence species $[\text{FeBr}_3\text{Br}_9]^-$. [1]

Role in Organic Synthesis

Anhydrous ferrous bromide is a versatile catalyst in organic synthesis, primarily utilized for its Lewis acidic nature. It has been employed in a range of reactions, including:

- **Cross-Coupling Reactions:** Ferrous bromide can catalyze cross-coupling reactions, which are fundamental C-C and C-heteroatom bond-forming reactions.[7][8]
- **C-H Bond Activation:** Iron catalysts, including ferrous bromide, have been explored for the activation of otherwise inert C-H bonds, enabling the direct functionalization of organic molecules.[9][10][11][12][13]

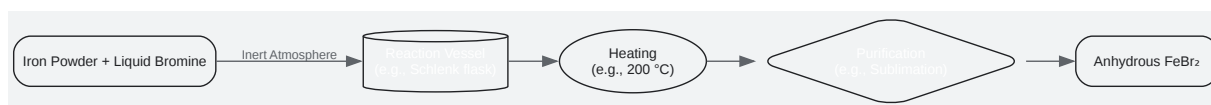
Experimental Protocols

Synthesis of Anhydrous Ferrous Bromide

Several methods can be employed for the synthesis of anhydrous ferrous bromide. The choice of method often depends on the available starting materials and the desired purity.

This method involves the direct reaction of iron powder with liquid bromine.

- **Experimental Workflow:**



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Caption: Synthesis of anhydrous FeBr_2 from iron and bromine.

- Procedure:

- In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), place finely divided iron powder.
- Carefully add liquid bromine dropwise to the iron powder with stirring. The reaction is exothermic and should be controlled.
- Once the addition is complete, heat the reaction mixture to approximately 200 °C to ensure the reaction goes to completion.[6]
- The crude ferrous bromide can be purified by sublimation under vacuum.

This method provides a convenient route to the methanol solvate, which is then dehydrated.

- Experimental Workflow:



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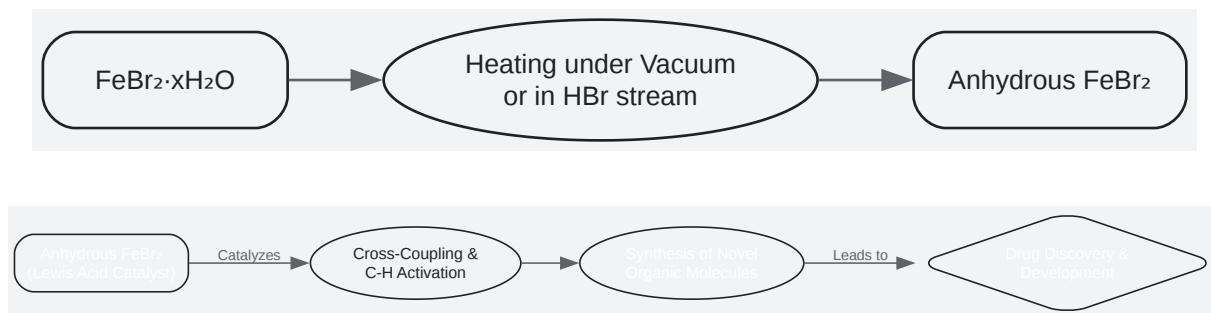
Caption: Synthesis of anhydrous FeBr₂ via a methanol solvate.

- Procedure:

- Add iron powder to a solution of concentrated hydrobromic acid in methanol.[1]
- Stir the mixture at room temperature. Hydrogen gas will be evolved. The reaction yields the methanol solvate [Fe(MeOH)₆]Br₂. [1]
- Isolate the solvate by filtration.
- Heat the isolated methanol complex under vacuum to remove the methanol and obtain pure anhydrous FeBr₂. [1]

Commercially available ferrous bromide hydrate can be dehydrated to the anhydrous form.

- Experimental Workflow:



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